

# Adjusting Custodiol perfusion pressure for optimal organ flushing

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## Compound of Interest

Compound Name:	Custodiol
Cat. No.:	B12649038

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## Technical Support Center: Custodiol® HTK Perfusion Protocols

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing **Custodiol®** HTK solution for ex vivo organ perfusion.

## Frequently Asked Questions (FAQs)

Q1: What is **Custodiol®** HTK solution and how does it work?

A1: **Custodiol®** HTK (Histidine-Tryptophan-Ketoglutarate) is a preservation solution used for the perfusion and flushing of donor organs for transplantation and in experimental research.[\[1\]](#) [\[2\]](#)[\[3\]](#) Its principle of action is to inactivate organ function by withdrawing extracellular sodium and calcium, while intensely buffering the extracellular space with histidine/histidine HCl. This process prolongs the organ's tolerance to the interruption of blood and oxygen supply.[\[4\]](#)

Q2: What are the key advantages of using **Custodiol®** HTK solution?

A2: **Custodiol®** HTK solution offers several advantages:

- Low Viscosity: Its water-like viscosity allows for rapid and effective flushing and cooling of the organ.[\[5\]](#)

- Low Potassium Concentration: This minimizes the risk of hyperkalemia and post-transplant arrhythmias, and eliminates the need to flush the solution out of the organ before reperfusion.[5][6]
- Effective Buffering: The high concentration of histidine provides robust buffering capacity, protecting against acidosis during ischemia.[5]
- Ready-to-Use: **Custodiol®** HTK is a ready-to-use solution that does not require additives or filters.[6]

Q3: Does **Custodiol®** HTK solution need to be refrigerated?

A3: Yes, **Custodiol®** HTK solution should be stored in a refrigerator at 2-8°C and protected from light.

Q4: Is filtration of **Custodiol®** HTK solution necessary before use?

A4: No, filtration of **Custodiol®** HTK is not necessary or recommended.

Q5: Can **Custodiol®** HTK be used for continuous machine perfusion?

A5: **Custodiol®** HTK solution is not indicated for continuous machine perfusion of donor organs. It is intended for the initial flushing and hypothermic storage of the organ.

## Data Presentation: Recommended Perfusion Pressures

The following table summarizes the recommended perfusion pressures, volumes, and temperatures for various organs using **Custodiol®** HTK solution. These are guidelines for human organs and may need to be adjusted for small animal models.

Organ	Initial Perfusion Pressure	Perfusion			
		Pressure After Cardiac Arrest	Perfusion Volume	Temperature	Perfusion Time
Heart (Adult)	100-110 mmHg (140-150 cm H <sub>2</sub> O)	40-50 mmHg (50-70 cm H <sub>2</sub> O)	1 mL/min/g estimated heart weight	5-8°C	6-8 minutes
Heart (Infant/Child)	80-90 mmHg (110-120 cm H <sub>2</sub> O)	30-40 mmHg (40-50 cm H <sub>2</sub> O)	1 mL/min/g estimated heart weight	5-8°C	6-8 minutes
Kidney	90-110 mmHg (120-140 cm H <sub>2</sub> O)	Not Applicable	1.5 mL/min/g estimated kidney weight	5-8°C	6-8 minutes
Liver/Pancreas (en bloc)	Gravity perfusion (container 1m above the organ)	Not Applicable	150-200 mL/kg body weight	0-4°C	8-15 minutes

## Experimental Protocols

### Protocol 1: Ex Vivo Liver Perfusion in a Rat Model

This protocol provides a general guideline for the ex vivo perfusion of a rat liver using **Custodiol®** HTK solution.

- **Animal Preparation:** Anesthetize the rat according to your institution's approved protocol. Perform a midline laparotomy to expose the abdominal organs.
- **Vascular Cannulation:** Carefully dissect the portal vein. Place a loose ligature around the vein. Insert an appropriately sized catheter into the portal vein and secure it.
- **Initiation of Perfusion:** Start the perfusion with cold (4°C) **Custodiol®** HTK solution at a low flow rate (e.g., 2 mL/min).

- Venting: Immediately after starting the perfusion, incise the inferior vena cava to allow for the outflow of blood and perfusate.
- Observation of Flushing: Observe the liver for a uniform blanching, indicating successful flushing of the blood. This should occur within a few minutes.
- Pressure/Flow Rate Adjustment: Gradually increase the flow rate until a physiological pressure of 10-16 cmH<sub>2</sub>O is achieved in the portal vein. Monitor the pressure throughout the experiment to avoid over-perfusion.
- Duration: Continue the perfusion for the desired experimental duration.

## Troubleshooting Guides

### Issue 1: Incomplete or Patchy Organ Flushing

- Symptom: The organ does not achieve a uniform pale color after the initial perfusion period. Some areas may remain reddish or mottled.
- Possible Causes & Solutions:
  - Inadequate Perfusion Pressure: The perfusion pressure may be too low for the specific organ or animal model.
    - Solution: Gradually increase the perfusion pressure or flow rate while carefully monitoring for signs of edema. For gravity-fed systems, increase the height of the reservoir.
  - Vascular Obstruction: Small blood clots can obstruct the vasculature.
    - Solution: Ensure the animal was adequately heparinized before organ procurement. If clots are suspected, a brief, gentle increase in pressure might help dislodge them, but proceed with caution to avoid vascular damage.
  - Cannula Placement: The cannula may be improperly placed, leading to preferential flow to certain parts of the organ.

- Solution: Verify that the cannula tip is correctly positioned in the main artery or vein supplying the entire organ and is not advanced too far into a smaller branch.

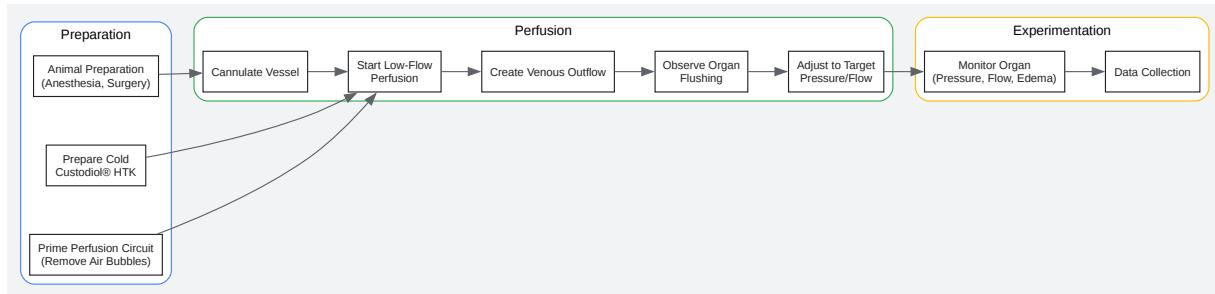
### Issue 2: Organ Edema

- Symptom: The organ appears swollen and may gain a significant amount of weight during perfusion.
- Possible Causes & Solutions:
  - Excessive Perfusion Pressure: Consistently high perfusion pressure can force fluid into the interstitial space.
    - Solution: Immediately reduce the perfusion pressure to the recommended range. Monitor for resolution of the edema.
  - Impaired Venous Outflow: Obstruction of the venous outflow can lead to increased back pressure and edema.
    - Solution: Ensure the venous drainage is unobstructed. Check for kinks in the tubing or improper cannula placement in the outflow vessel.

### Issue 3: High Vascular Resistance

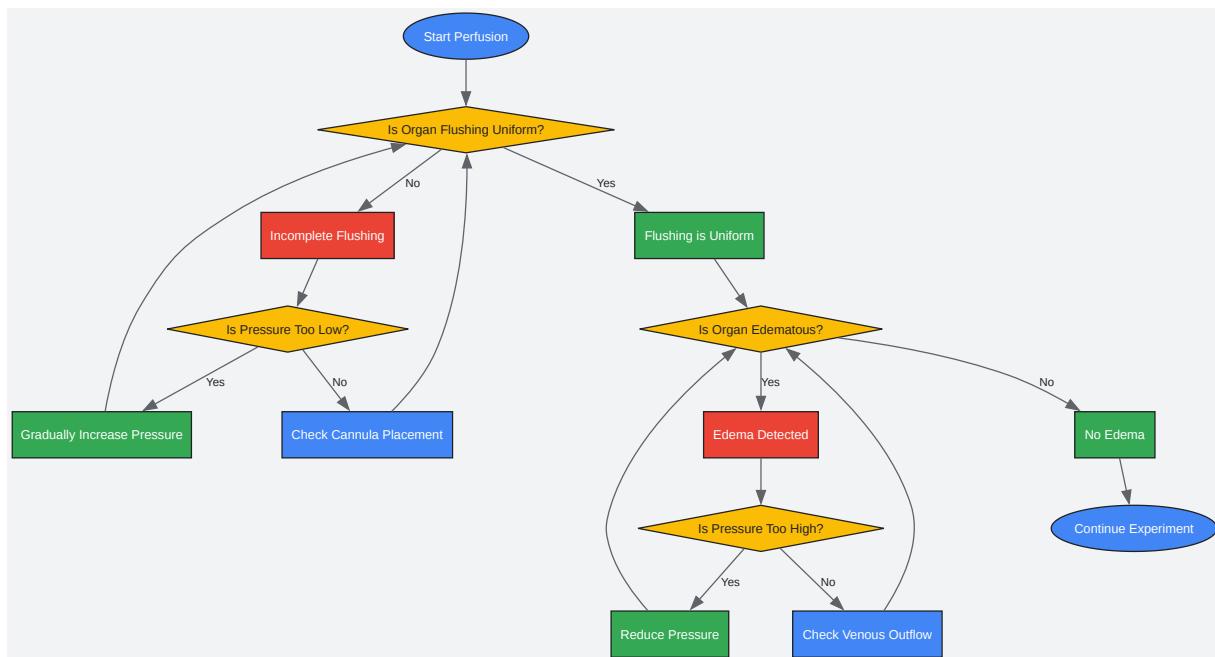
- Symptom: The perfusion pressure is high, but the flow rate through the organ is low.
- Possible Causes & Solutions:
  - Vasospasm: The blood vessels may be constricted.
    - Solution: Ensure the **Custodiol®** HTK solution is at the correct cold temperature, which helps to reduce metabolic activity and vasospasm.
  - Air Embolism: Air bubbles in the perfusion circuit can block small vessels.
    - Solution: Prime the perfusion tubing carefully to remove all air bubbles before connecting it to the organ.

# Mandatory Visualizations



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Caption: Experimental workflow for ex vivo organ perfusion.

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Caption: Troubleshooting flowchart for common perfusion issues.

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